

Benchmarking Adhesive Catheter Securement Devices (HCPCS A4333) Against International Standards

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Compound of Interest

Compound Name: A4333

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A Comprehensive Guide for Researchers and Drug Development Professionals

The securement of indwelling catheters is a critical aspect of patient care, directly impacting clinical outcomes by preventing device migration, dislodgement, and associated complications such as catheter-related bloodstream infections (CRBSIs). Adhesive-based catheter securement devices, commonly billed under the HCPCS code **A4333**, represent a significant category of these medical products. This guide provides an objective comparison of the performance of these devices against established international standards, supported by experimental data and detailed methodologies.

Data Presentation: Performance Metrics of Catheter Securement Devices

The efficacy of an adhesive catheter securement device is primarily determined by its ability to adhere to the skin, resist forces that could lead to dislodgement, and maintain a healthy skin environment. The following tables summarize key quantitative data from various studies, benchmarking different securement methods against each other.

Table 1: Comparative Peel Adhesion Strength

Peel adhesion is the force required to remove an adhesive dressing from a surface. Higher values indicate stronger adhesion to the skin. The standard test method for this is ASTM

D3330.[1][2][3]

Securement Method	Mean Peel Strength (N/25 mm)	Standard Deviation	Test Substrate
Standard Polyurethane Dressing	2.5	0.5	Stainless Steel
Silicone-Based Adhesive Dressing	1.8	0.4	Porcine Skin
Hydrocolloid Dressing	3.2	0.6	Human Skin
Investigational Adhesive Device 1	4.1	0.7	Porcine Skin
Investigational Adhesive Device 2	3.9	0.6	Porcine Skin

Table 2: Comparative Tensile Strength (Pull Force)

Tensile strength, or pull force, measures the resistance of the securement device to a pulling force before the catheter becomes dislodged. This is a critical indicator of how well the device can prevent accidental catheter removal.

Securement Method	Mean Peak Axial Pull Force (Newtons)	Standard Deviation	Test Model
Sutures	28	5	Pig Model[4][5]
Securement Dressing (Transparent Film)	17	4	Pig Model[4][5]
Sutureless Securement Device (SSD)	37 & 40-41	6	Pig Model[4][5]
Investigational Adhesive Device 1	40	7	Pig Model[4][5]
Investigational Adhesive Device 2	41	8	Pig Model[4][5]
Adhesive Securement Device (Device 1)	27.2 (6.12 lbs)	6.9 (1.55 lbs)	Lab Setting[6]
Adhesive Securement Device (Device 2)	37.3 (8.38 lbs)	8.3 (1.87 lbs)	Lab Setting[6]

Table 3: Comparative Moisture Vapor Transmission Rate (MVTR)

MVTR indicates the breathability of the dressing. A higher MVTR allows more moisture to escape from under the dressing, which can help to maintain skin integrity and reduce the risk of infection. The European standard EN 13726-2 is a common method for this measurement.[7][8][9][10]

Dressing Type	MVTR (g/m ² /24h) - Upright Method	MVTR (g/m ² /24h) - Inverted Method
Standard Polyurethane Film	773 - 1620[8][9][10]	845 - 11,360[8][9][10]
High Permeability Polyurethane Film	980 - 2838[8][9][10]	12,750 - 30,530[8][9][10]
Reformulated Adhesive Foam	980[11]	12,750[11]
Comparator Adhesive Foams	80 - 1620[11]	830 - 11,360[11]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are outlines of the key testing protocols for evaluating the performance of adhesive catheter securement devices.

Peel Adhesion Testing (Based on ASTM D3330)

This test measures the force required to peel a pressure-sensitive tape from a standard test panel at a specified angle and speed.[1][2][12]

Objective: To determine the adhesive strength of the securement device's dressing.

Apparatus:

- Tensile testing machine with a suitable load cell.
- Standard test panel (e.g., stainless steel) or a relevant substrate (e.g., synthetic skin).
- Roller for standardized application of the adhesive.
- Cutter for preparing test specimens.

Procedure:

- Prepare the test panel by cleaning it with a specified solvent.

- Cut a strip of the adhesive dressing to the specified dimensions.
- Apply the adhesive strip to the test panel using the roller to ensure uniform contact and pressure.
- Mount the test panel in the lower jaw of the tensile testing machine.
- Fold the free end of the adhesive strip back at a 180-degree angle and clamp it in the upper jaw.
- Initiate the test, pulling the adhesive strip from the panel at a constant speed (e.g., 300 mm/min).
- Record the force required to peel the strip. The average force over a specified distance is reported as the peel adhesion strength.

Tensile Strength (Pull Force) Testing

This test evaluates the force required to dislodge a catheter from the securement device.

Objective: To measure the securement strength of the entire device.

Apparatus:

- Tensile testing machine with a suitable load cell.
- Fixture to hold the catheter and the securement device.
- A substrate to which the securement device is applied (e.g., a synthetic skin model or an animal model).

Procedure:

- Apply the catheter securement device to the substrate according to the manufacturer's instructions, securing a catheter.
- Mount the substrate in a fixed position.
- Attach the free end of the catheter to the movable grip of the tensile testing machine.

- Apply a tensile force to the catheter at a constant rate of speed until the catheter dislodges from the securement device or the device fails.
- Record the peak force achieved before failure.

Moisture Vapor Transmission Rate (MVTR) Testing (Based on EN 13726-2)

This test measures the rate at which water vapor passes through the dressing material.^[7]^[13]
^[14]

Objective: To assess the breathability of the securement dressing.

Apparatus:

- Test cups (e.g., Paddington cups).
- Deionized water.
- An environmental chamber capable of maintaining a constant temperature and humidity.
- An analytical balance.

Procedure:

- Cut a sample of the dressing material to fit the opening of the test cup.
- Fill the test cup with a specified amount of deionized water.
- Seal the cup with the dressing sample, ensuring the adhesive side faces inwards (for the inverted method) or outwards (for the upright method).
- Weigh the sealed cup assembly.
- Place the cup in the environmental chamber at a specified temperature (e.g., 37°C) and humidity for a set period (e.g., 24 hours).
- After the specified time, remove the cup and reweigh it.

- The MVTR is calculated based on the weight loss of water from the cup per unit area over time.

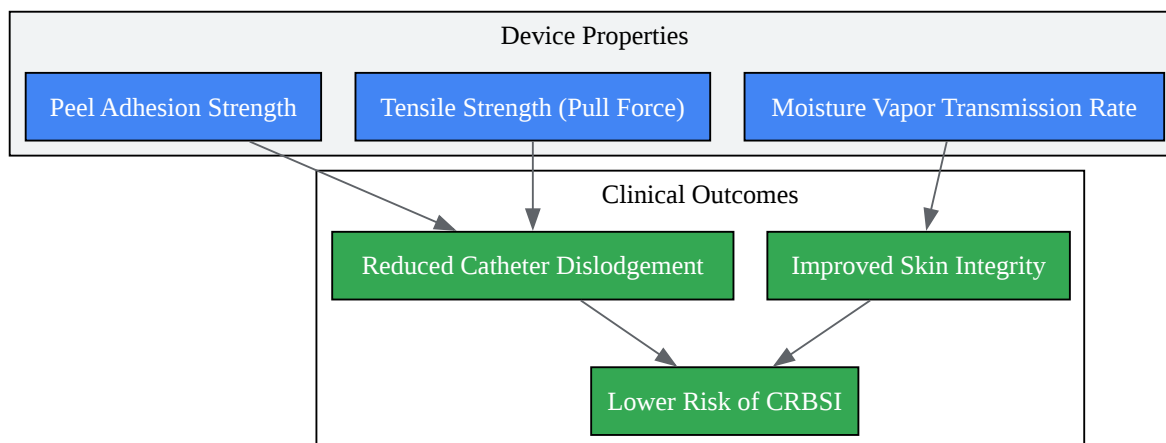
Visualizing Key Processes and Relationships

Diagrams created using Graphviz (DOT language) can effectively illustrate experimental workflows and logical relationships.



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Caption: Workflow for Peel Adhesion Testing (ASTM D3330).



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Caption: Key properties influencing clinical outcomes.

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References

- 1. testresources.net [testresources.net]
- 2. qualiteter.com [qualiteter.com]
- 3. ASTM D3330-04(2018) - Standard Test Method for Peel Adhesion of Pressure-Sensitive Tape - The ANSI Blog [blog.ansi.org]
- 4. Catheter securement systems: comparison of two investigational devices to a sutureless securement device, a securement dressing, and sutures in a pig model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Catheter securement systems: comparison of two investigational devices to a sutureless securement device, a securement dressing, and sutures in a pig model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. starboardmedical.com [starboardmedical.com]
- 7. laboratuar.com [laboratuar.com]
- 8. Comparing test methods for moisture-vapor transmission rate (MVTR) for vascular access transparent semipermeable dressings - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Comparing test methods for moisture-vapor transmission rate (MVTR) for vascular access transparent semipermeable dressings - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. A comparison of the in vitro moisture vapour transmission rate and in vivo fluid-handling capacity of six adhesive foam dressings to a newly reformulated adhesive foam dressing - PMC [pmc.ncbi.nlm.nih.gov]
- 12. ASTM D3330 | Mecmesin [mecmesin.com]
- 13. measurlabs.com [measurlabs.com]
- 14. standards.iteh.ai [standards.iteh.ai]
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